

A Comparative Environmental Impact Assessment of TSSC and Other Chemical Foaming Agents

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Compound of Interest

Compound Name: *Benzenesulfonic acid, 4-methyl-, 2-(aminocarbonyl)hydrazide*

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A Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative environmental impact assessment of p-Toluenesulfonyl semicarbazide (TSSC) against other common chemical foaming agents, namely Azodicarbonamide (ADC) and Dinitrosopentamethylenetetramine (DPT). The comparison focuses on key environmental and toxicological parameters to assist researchers and professionals in making informed decisions regarding the selection of foaming agents.

While comprehensive, directly comparative studies on the environmental impact of these specific foaming agents are limited in publicly available literature, this guide synthesizes the available data from safety data sheets (SDS), regulatory documents, and scientific publications. It is important to note that significant data gaps exist, particularly for TSSC and DPT, in the areas of ecotoxicity and biodegradability.

Quantitative Data Comparison

The following tables summarize the available quantitative data for the environmental impact assessment of TSSC, ADC, and DPT.

Table 1: Acute Aquatic Toxicity Data

Foaming Agent	Species	Endpoint	Value (mg/L)	Exposure Time	Test Guideline
p-Toluenesulfonyl semicarbazide (TSSC)	Data Not Available	LC50	Data Not Available	-	-
Data Not Available	EC50	Data Not Available	-	-	
Data Not Available	EC50	Data Not Available	-	-	
Azodicarbonamide (ADC)	Pimephales promelas (Fathead minnow)	LC50	>= 50	96 h	OECD 203[1]
Daphnia magna (Water flea)	EC50	11	48 h	OECD 202[1]	
Desmodesmus subspicatus (Green algae)	EC50	> 36.1	72 h	OECD 201[1]	
Dinitrosopentamethylene tramine (DPT)	Data Not Available	LC50	Data Not Available	-	-
Data Not Available	EC50	Data Not Available	-	-	
Data Not Available	EC50	Data Not Available	-	-	

Table 2: Biodegradability

Foaming Agent	Test Method	Result	Duration	Classification
p-Toluenesulfonyl semicarbazide (TSSC)	Data Not Available	Data Not Available	-	Data Not Available
Azodicarbonamide (ADC)	OECD 301B	70%	28 d	Readily biodegradable[1]
Dinitrosopentam ethylenetetramine (DPT)	Data Not Available	Data Not Available	-	Data Not Available

Table 3: Physical and Chemical Properties Relevant to Environmental Fate

Property	p-Toluenesulfonyl semicarbazide (TSSC)	Azodicarbonamide (ADC)	Dinitrosopentam ethylenetetramine (DPT)
CAS Number	10396-10-8	123-77-3	101-25-7
Molecular Formula	C ₈ H ₁₁ N ₃ O ₃ S	C ₂ H ₄ N ₄ O ₂	C ₅ H ₁₀ N ₆ O ₂
Water Solubility	Insoluble or very sparingly soluble[2]	Insoluble in water[3]	Slightly soluble in water[4]
Decomposition Temperature	~224-235°C[5]	~190-230°C	~200-207°C (decomposes)[4]

Decomposition Pathways and Environmental Concerns

The environmental impact of chemical foaming agents is significantly influenced by their decomposition products.

p-Toluenesulfonyl semicarbazide (TSSC)

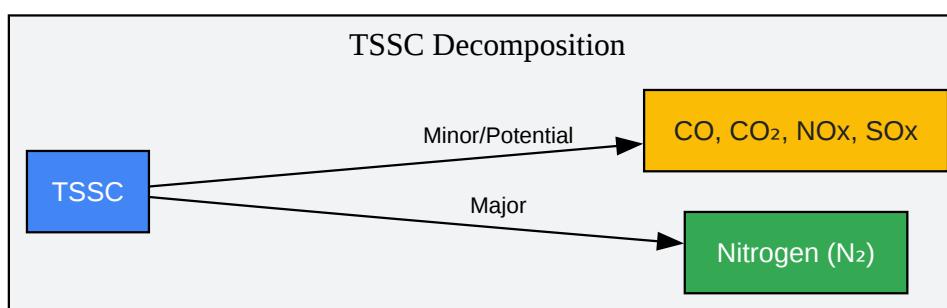
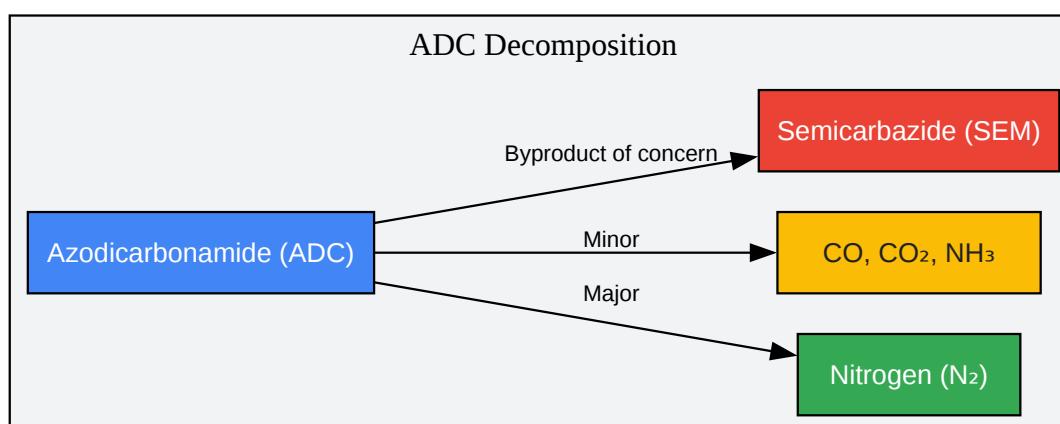
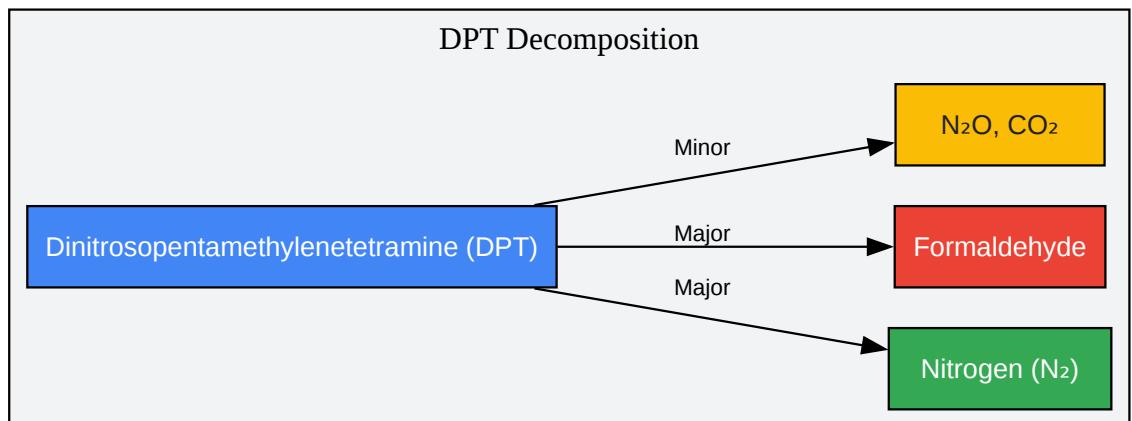
Upon thermal decomposition, TSSC is expected to release nitrogen gas (N₂), which is inert and the primary goal of a foaming agent. However, other byproducts are also formed. The sulfonyl group suggests the potential for the release of sulfur oxides (SO_x), and the organic structure indicates the formation of carbon oxides (CO, CO₂) and nitrogen oxides (NO_x) under certain conditions[6]. Specific studies detailing the complete decomposition pathway and the ecotoxicity of minor byproducts are not readily available.

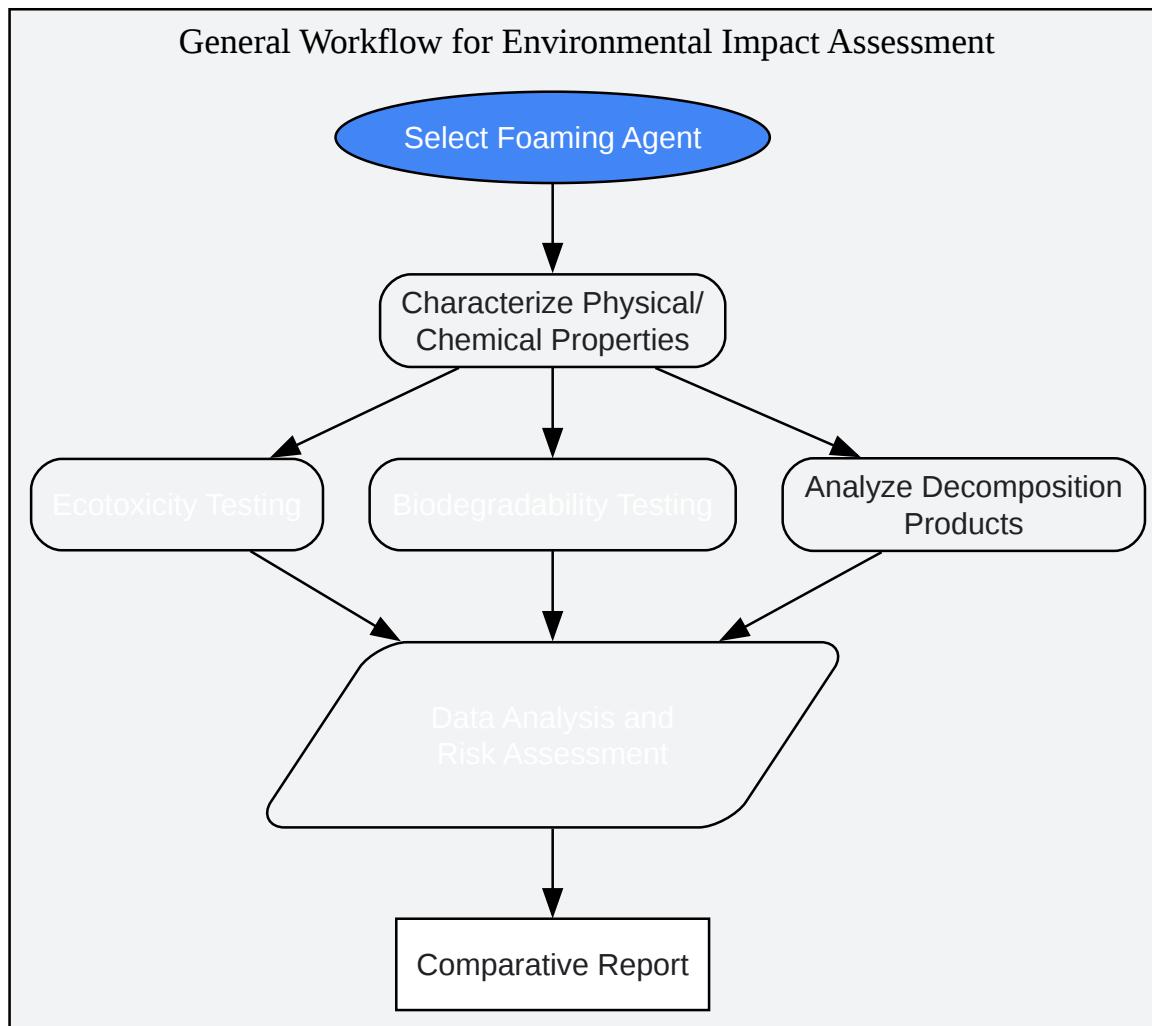
Azodicarbonamide (ADC)

ADC decomposes to produce primarily nitrogen (N₂) and carbon monoxide (CO), with smaller amounts of carbon dioxide (CO₂) and ammonia (NH₃). A significant environmental concern with ADC is the formation of semicarbazide (SEM) as a breakdown product, particularly in the presence of moisture. Semicarbazide has been shown to have developmental toxicity in aquatic organisms and is a suspected carcinogen[3].

Dinitrosopentamethylenetetramine (DPT)

The thermal decomposition of DPT is highly exothermic and can be explosive. The primary gaseous products are nitrogen (N₂) and formaldehyde. Minor amounts of nitrous oxide, carbon dioxide, and ammonia have also been identified. Formaldehyde is a known carcinogen and can have toxic effects on aquatic life.





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References

- 1. ECHA CHEM [chem.echa.europa.eu]

- 2. Life Cycle Assessment of Polyurethane Foams from Polyols Obtained through Chemical Recycling - PMC [pmc.ncbi.nlm.nih.gov]
- 3. oecd.org [oecd.org]
- 4. publications.jrc.ec.europa.eu [publications.jrc.ec.europa.eu]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
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